

A Comparative Performance Analysis: Butyl Acid Phosphate vs. Tri-n-butyl Phosphate

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Compound of Interest

Compound Name: *Butyl acid phosphate*

Cat. No.: *B225604*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive performance comparison of **Butyl Acid Phosphate** and Tri-n-butyl Phosphate (TBP), two organophosphate compounds with distinct industrial applications. This document aims to deliver an objective analysis supported by experimental data to aid in material selection and experimental design.

Overview of the Compounds

Butyl Acid Phosphate is a mixture of mono- and di-butyl esters of phosphoric acid. It is a viscous, yellowish liquid known for its acidic nature. Its primary applications leverage this acidity and its surface-active properties.

Tri-n-butyl Phosphate (TBP) is a neutral ester of phosphoric acid, appearing as a colorless and odorless liquid. It is a versatile solvent and plasticizer, widely utilized in diverse industries, including nuclear reprocessing and polymer manufacturing.

Performance Comparison: A Tabular Summary

The following tables summarize the key performance characteristics and physical properties of **Butyl Acid Phosphate** and Tri-n-butyl Phosphate. Data has been compiled from various sources, and direct comparisons should be made with consideration of the different experimental conditions.

Table 1: General Properties and Applications

Property/Application	Butyl Acid	Tri-n-butyl Phosphate (TBP)	Key Differences & Insights
Primary Function	Catalyst, Corrosion Inhibitor, Anti-wear Additive, Dispersant [1][2]	Solvent, Extractant, Plasticizer, Defoamer, Flame Retardant [3][4][5]	Butyl Acid Phosphate's acidity dictates its use in surface-active and catalytic roles, while TBP's neutral and solvating nature makes it an excellent bulk chemical for extraction and polymer modification.
Key Applications	- Curing catalyst for resins and coatings- Corrosion inhibitor in lubricants and coatings- Anti-wear and extreme pressure additive in metalworking fluids- Pigment dispersant in inks and paints [1][2]	- Solvent for rare earth metal extraction (e.g., uranium, plutonium) [3][4]- Plasticizer for PVC and other polymers- Flame retardant in plastics and textiles- Antifoaming agent in various industrial processes- Component of aircraft hydraulic fluid [3][5]	Applications are largely non-overlapping due to their fundamental chemical differences.
Chemical Nature	Acidic (mixture of mono- and di-esters)	Neutral (tri-ester)	The presence of P-OH groups in Butyl Acid Phosphate allows for proton donation and interaction with metal surfaces, which is key to its function as a corrosion inhibitor and anti-wear additive.

Table 2: Physical and Chemical Properties

Property	Butyl Acid Phosphate	Tri-n-butyl Phosphate (TBP)
Molecular Formula	Mixture of $C_4H_{11}O_4P$ and $C_8H_{19}O_4P$	$C_{12}H_{27}O_4P$
Appearance	Clear, yellowish, viscous liquid	Colorless, odorless liquid[3]
Density (g/cm ³)	1.120 - 1.125 @ 25°C	~0.973 @ 25°C
Boiling Point (°C)	Decomposes	289 (decomposes)[3]
Solubility in Water	Soluble	~400 mg/L[3]
Total Acid Number (mg KOH/g)	430 - 500	Not applicable

In-Depth Performance Analysis As Lubricant Additives

Tri-n-butyl phosphate and other tri-alkyl phosphates have been recognized for their anti-wear properties, although their higher reactivity can limit their use to milder lubrication conditions. Acidic phosphate esters, such as the components of **Butyl Acid Phosphate**, are also effective anti-wear and extreme pressure additives. The reactivity of phosphorus-based additives generally increases with their acidity.

Experimental Data Snapshot: Anti-Wear Performance

Direct comparative data is limited. However, the performance of lubricants can be evaluated using standardized tests like ASTM D4172 (Four-Ball Wear Test). Lower wear scar diameters indicate better anti-wear performance.

Note: The following data is illustrative and compiled from different sources. Direct comparison should be approached with caution.

Additive (in base oil)	Test Method	Wear Scar Diameter (mm)	Source/Comment
Lubricant with phosphorus-containing ricinoleic acid (PRA)	Four-Ball Test (200 N, 30 min)	~0.45	Illustrates performance of an acidic phosphorus additive.[6]
Lubricant with amine phosphate	Four-Ball Test (50-90 kg load)	Reduced friction and wear	Demonstrates the effectiveness of phosphate-based additives.[7]

As Flame Retardants

Organophosphorus compounds function as flame retardants through either gas-phase or condensed-phase mechanisms. In the condensed phase, they promote the formation of a protective char layer. In the gas phase, they release phosphorus-containing radicals that quench the flame.

Experimental Data Snapshot: Flame Retardancy

The Limiting Oxygen Index (LOI) is a common measure of flame retardancy; a higher LOI indicates better flame resistance.

Note: This data is representative of organophosphate flame retardants and not a direct comparison under identical conditions.

Polymer Matrix	Flame Retardant Additive	LOI (%)	UL-94 Rating	Source/Comment
Poly(butylene terephthalate) (PBT)	3 mol% HPPA (an organophosphorus compound)	31	V-1	Illustrates the efficacy of phosphorus-based flame retardants.[8]
Epoxy Resin	15 wt% of a phosphonate additive	32.1	-	Shows significant improvement over the neat resin (LOI 22.5%).[9]
Vegetable Tanned Leather	21% Tri-n-butyl Phosphate	39.7	-	Demonstrates the flame retardant capability of TBP in a specific application.

As Plasticizers

Plasticizer efficiency is determined by its ability to increase the flexibility and lower the glass transition temperature (Tg) of a polymer.

Experimental Data Snapshot: Plasticizer Efficiency in PVC

Plasticizer	Property Measured	Result	Source/Comment
Diethyl phthalate (DOP) - a standard plasticizer	Glass Transition Temperature (Tg)	Reduction of 124.5 °C	For comparison of a common plasticizer's effect. [10]
Tri-n-butyl Phosphate	Low-temperature performance and compatibility	Good	Generally recognized as an effective plasticizer for PVC. [11]

As Corrosion Inhibitors

Acidic phosphate esters are effective corrosion inhibitors for steel in acidic environments. They function by adsorbing onto the metal surface and forming a protective film. The inhibition efficiency is dependent on the molecular structure and concentration of the inhibitor.

Experimental Data Snapshot: Corrosion Inhibition on Iron

Inhibitor	Test Medium	Inhibition Efficiency (%)	Source/Comment
Mono-n-butyl phosphate ester	0.5 M H ₂ SO ₄	Varies with concentration	Acts as a mixed-type inhibitor with a dominant cathodic effect. [1]
Butylphosphonic acid + Zn ²⁺	Potentiodynamic Polarization	High, synergistic effect	Forms a protective film of an iron, zinc, and phosphonate complex. [4]

Experimental Protocols

Synthesis of Butyl Acid Phosphate

This protocol describes a common method for synthesizing a mixture of mono- and di-butyl phosphoric acid from phosphorus pentoxide and n-butanol.

- Reaction Setup: A reactor is charged with n-butanol.
- Nitrogen Purge: The reactor is purged with nitrogen to create an inert atmosphere.
- Addition of Catalysts: Phosphorous acid and polyphosphoric acid are added to the n-butanol with stirring.
- Addition of P_2O_5 : Phosphorus pentoxide is added portion-wise while maintaining the temperature below 50°C.
- Reaction: The mixture is stirred at a controlled temperature (e.g., 40-65°C) for a set duration (e.g., 0.5-8.0 hours).
- Heating: The temperature is then raised (e.g., 65-85°C) and held for an extended period (e.g., 2.0-16.0 hours).
- Workup: The mixture is cooled and filtered to yield the final product.[\[10\]](#)

Synthesis of Tri-n-butyl Phosphate

This protocol outlines the synthesis of TBP from phosphorus oxychloride and n-butanol.

- Reaction Setup: A flask is charged with dry n-butanol, pyridine, and dry benzene.
- Cooling: The mixture is cooled to -5°C in an ice-salt bath.
- Addition of $POCl_3$: Phosphorus oxychloride is added dropwise while maintaining the temperature below 10°C.
- Reflux: After the addition is complete, the mixture is gently refluxed for 2 hours.
- Workup: The mixture is cooled, and water is added to dissolve the pyridine hydrochloride. The benzene layer is separated, washed with water until neutral, and dried.
- Purification: The benzene is removed by evaporation, and the crude TBP is purified by vacuum distillation.[\[2\]](#)

Evaluation of Anti-Wear Properties (ASTM D4172)

This standard test method evaluates the wear-preventive characteristics of lubricating fluids.

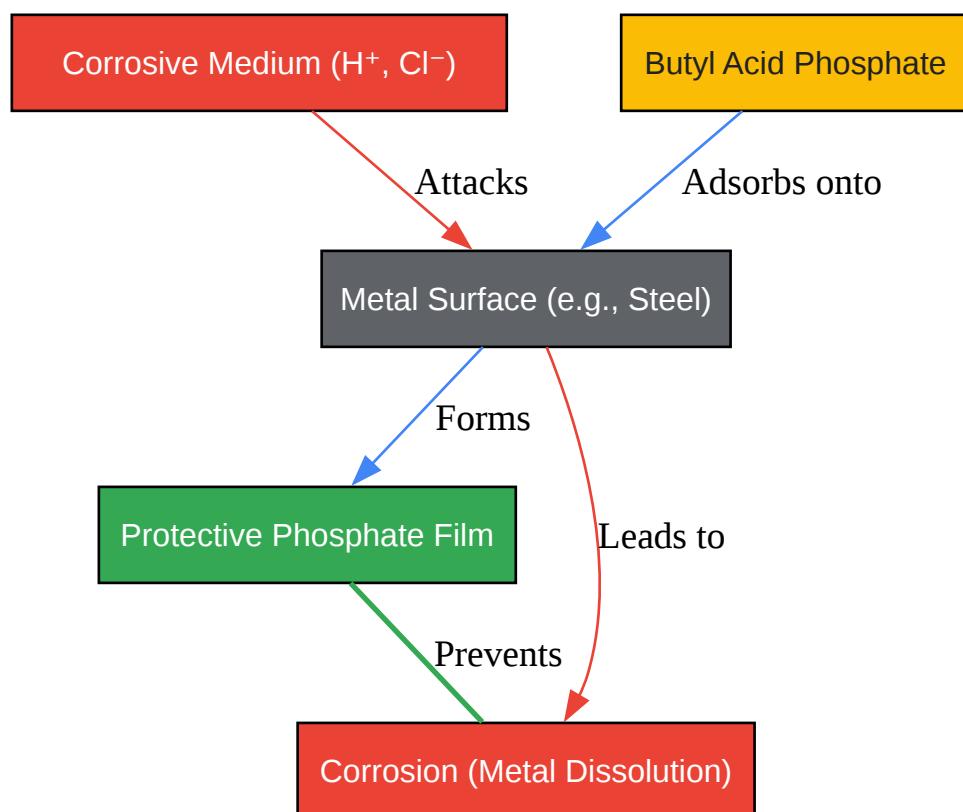
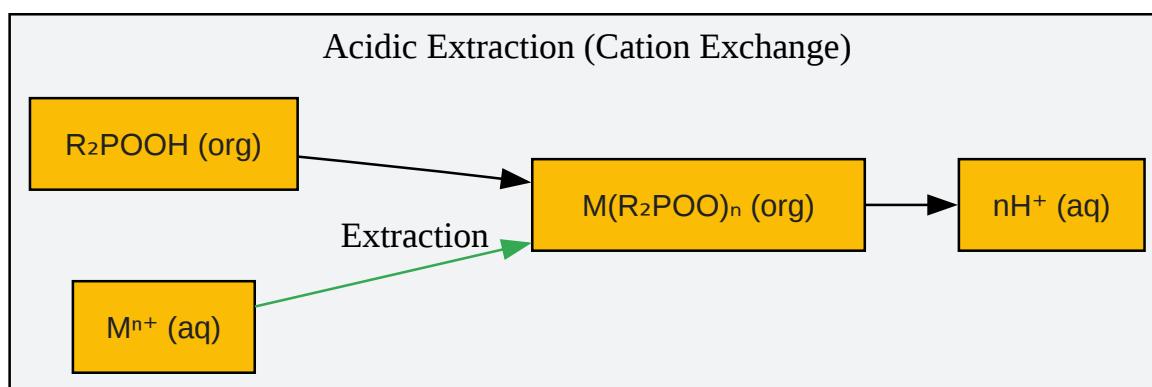
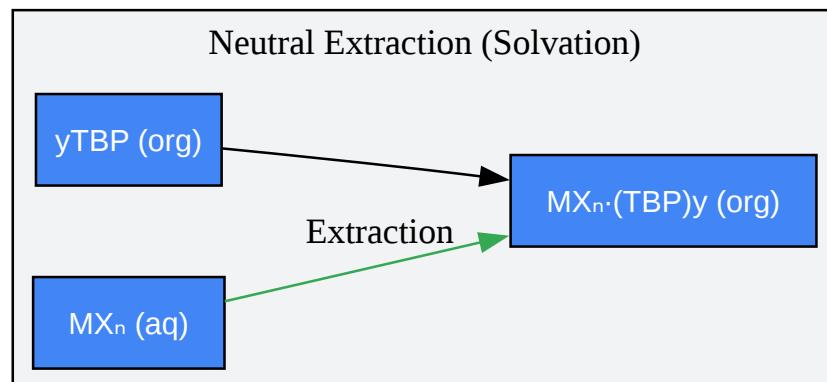
- Apparatus: A four-ball wear tester is used.
- Procedure: A steel ball is rotated against three stationary steel balls immersed in the lubricant sample.
- Test Conditions: The test is run under a specified load, speed, temperature, and duration (e.g., 1200 rpm, 40 kg, 75°C, 60 minutes).
- Measurement: After the test, the average diameter of the wear scars on the three stationary balls is measured. A smaller wear scar diameter indicates better anti-wear properties.[12][13]

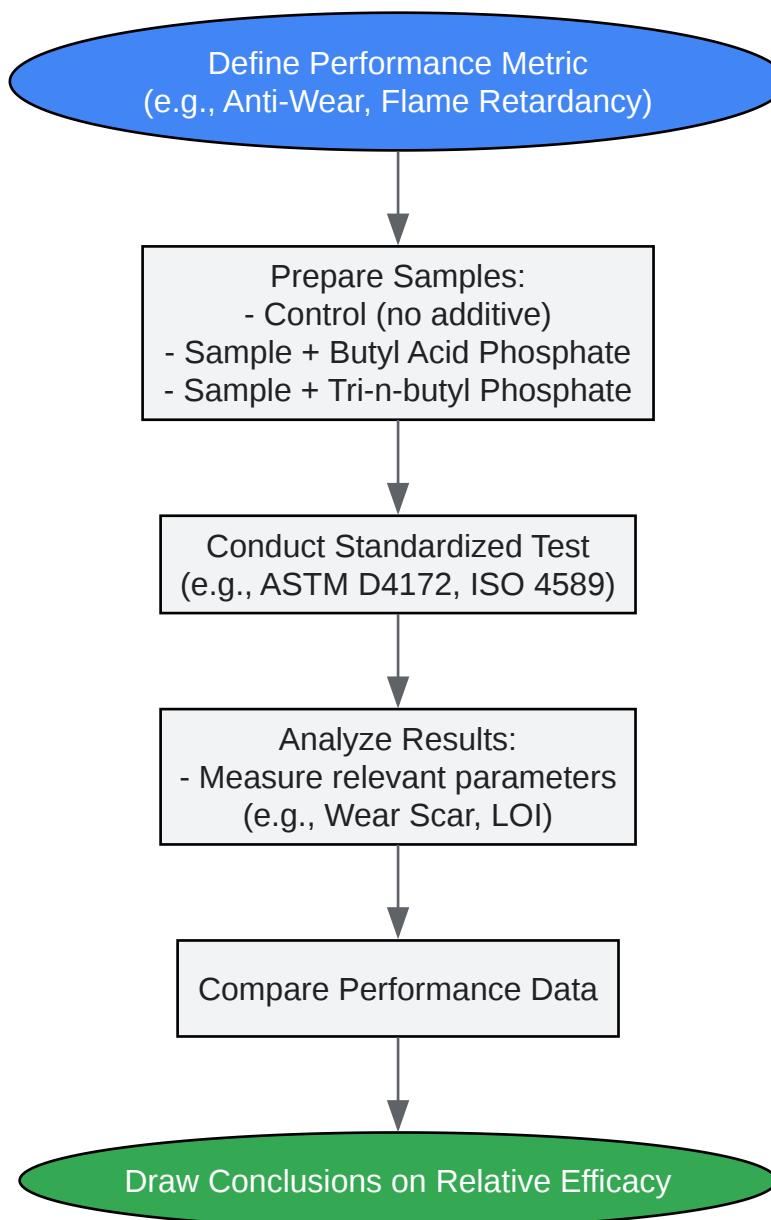
Mechanistic Insights & Visualizations

Metal Extraction Mechanisms

Organophosphorus compounds extract metals through different mechanisms depending on their chemical nature.

- Acidic Extractants (e.g., components of **Butyl Acid Phosphate**): These extractants operate via a cation exchange mechanism. The acidic proton of the P-OH group is exchanged for a metal cation.
- Neutral Extractants (e.g., Tri-n-butyl Phosphate): These extractants function by solvation. The neutral organophosphorus molecule coordinates directly with the metal salt, forming a neutral complex that is soluble in the organic phase.[1][14]





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